

Essential Safety and Operational Guide for Handling ACY-957

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ACY-957

Cat. No.: B1379075

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **ACY-957**. The following procedures are based on best practices for handling potent, hazardous chemical compounds in a laboratory setting.

Chemical Identifier:

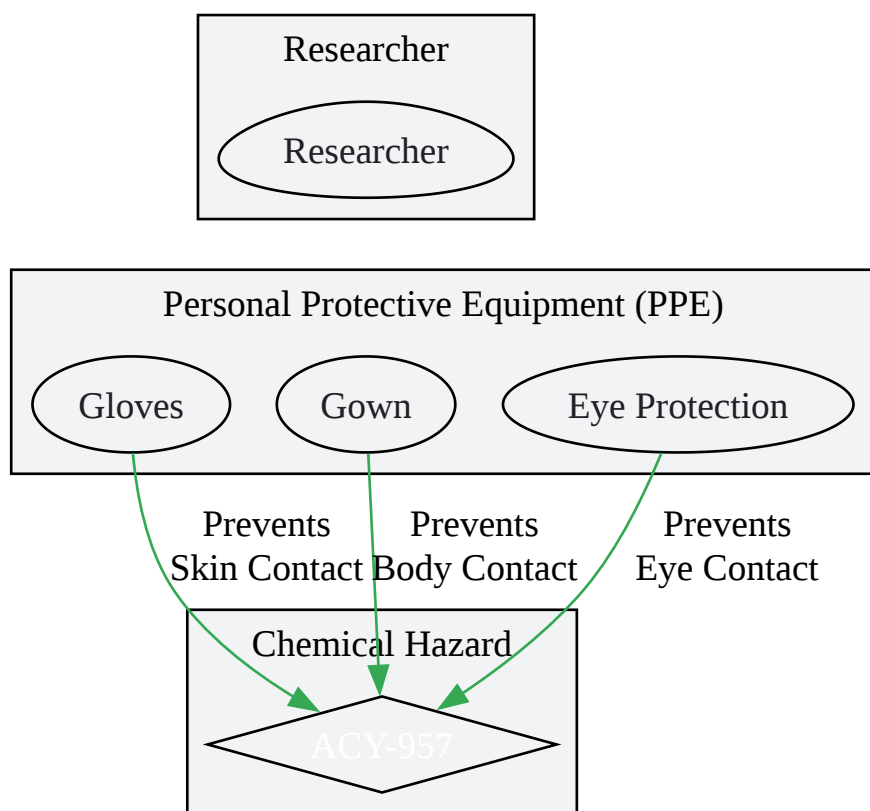
- Name: **ACY-957**
- CAS Number: 1609389-52-7[1]
- Molecular Formula: C₂₄H₂₃N₅OS[1]
- Molecular Weight: 429.54 g/mol [1]

Immediate Safety Recommendations

Personal Protective Equipment (PPE) is critical to ensure safety when handling **ACY-957**. It acts as a primary barrier against potential exposure through inhalation, skin contact, or splashing.[2][3]

Recommended Personal Protective Equipment (PPE):

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Provides a robust barrier against skin contact. The outer glove should be removed and disposed of immediately after handling the compound.
Gown	Disposable, low-permeability fabric with a solid front and long sleeves. [4]	Protects the body from spills and contamination. Cuffs should be tucked under the outer pair of gloves.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects the eyes from splashes, sprays, and droplets of the compound.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the solid compound to prevent inhalation of aerosolized particles. [2]	Minimizes the risk of respiratory exposure, especially when weighing or transferring the powder form.



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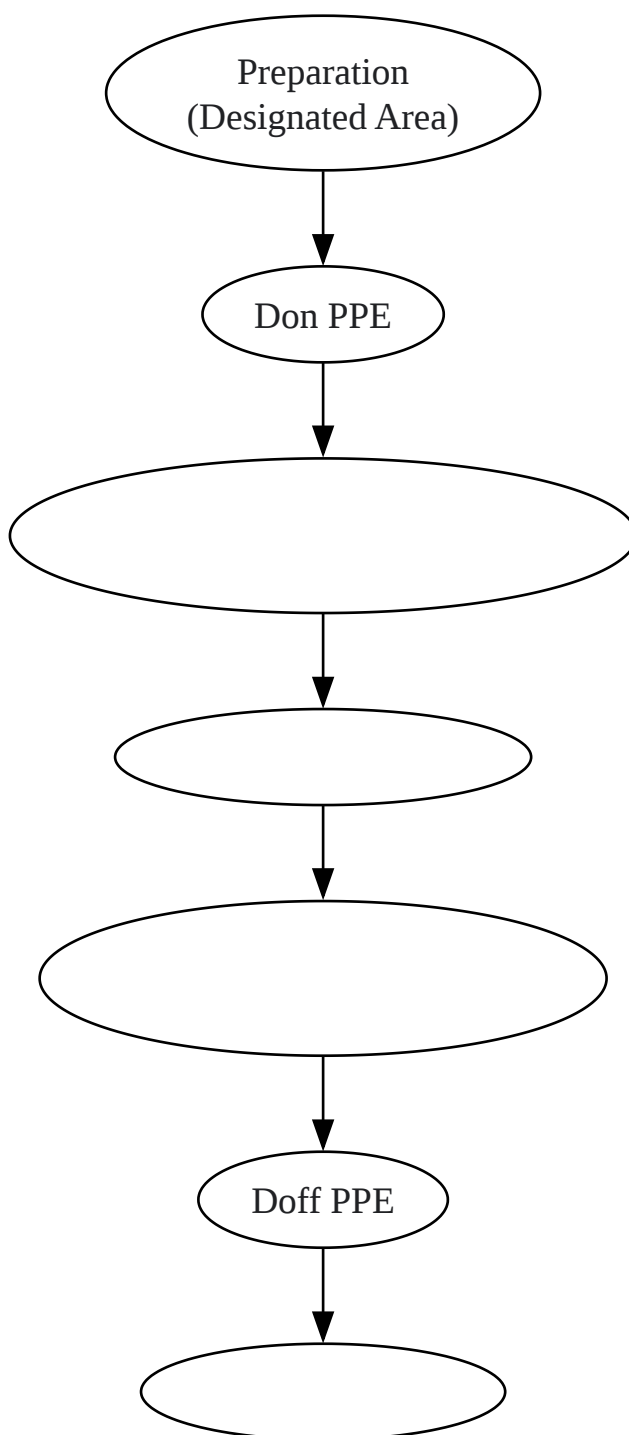
Operational Handling Procedures

Adherence to standard operating procedures is crucial for minimizing exposure risk and ensuring experimental integrity.

Preparation and Handling Workflow:

- **Designated Area:** All handling of **ACY-957**, especially in its solid form, should be conducted in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to control for potential inhalation exposure.[2]
- **Personal Protective Equipment (PPE) Donning:** Before entering the designated handling area, don all required PPE in the correct order (gown, then mask/respirator, then eye protection, then inner gloves, and finally outer gloves over the gown cuffs).
- **Compound Weighing and Reconstitution:**

- Handle the solid form of **ACY-957** with care to avoid generating dust.
- Use appropriate tools (e.g., spatulas) for transfer.
- For reconstitution, **ACY-957** is soluble in DMSO.^{[1][5]} Prepare stock solutions in a well-ventilated area.
- Experimental Use: When using solutions of **ACY-957**, continue to wear all recommended PPE. Avoid direct contact with skin and eyes.
- Decontamination: After handling, decontaminate all surfaces and equipment with an appropriate cleaning agent.
- PPE Doffing: Remove PPE in the reverse order of donning, being careful to avoid self-contamination. The outer gloves should be removed first and disposed of as hazardous waste.



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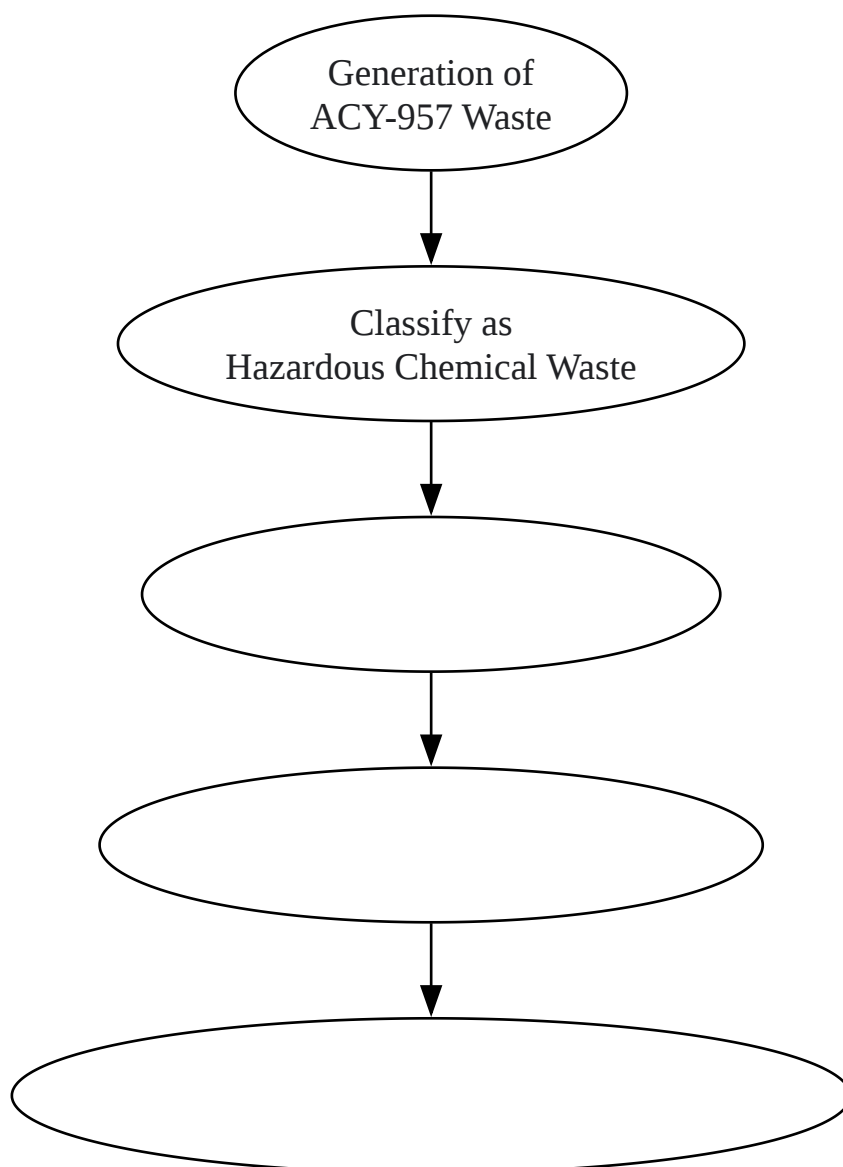
Storage and Disposal Plan

Proper storage and disposal are essential for maintaining the integrity of the compound and ensuring the safety of all laboratory personnel.

Storage:

- Solid Form: Store the solid powder at -20°C for up to 3 years.[\[5\]](#)
- In Solvent: Store stock solutions at -80°C for up to 2 years, or at -20°C for up to 1 year.[\[5\]](#)[\[6\]](#)
- General: Avoid repeated freeze-thaw cycles.[\[5\]](#)[\[6\]](#) Aliquot stock solutions for single or short-term use.

Disposal: All waste materials contaminated with **ACY-957**, including empty vials, pipette tips, gloves, gowns, and excess solutions, must be disposed of as hazardous chemical waste. Follow all institutional, local, and national regulations for hazardous waste disposal. It is the responsibility of the waste generator to properly characterize and dispose of all waste materials.[\[7\]](#)



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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]

- 2. gerpac.eu [gerpac.eu]
- 3. osha.gov [osha.gov]
- 4. osha.gov [osha.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. fishersci.com [fishersci.com]
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